

A Comparative Guide to Carfentrazone-ethyl-d5 Certified Reference Materials

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Compound of Interest

Compound Name: Carfentrazon-ethyl-d5

CAS No.: 2140327-60-0

Cat. No.: B15559564

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For researchers, scientists, and drug development professionals engaged in the quantitative analysis of the herbicide Carfentrazone-ethyl, the use of a stable isotope-labeled internal standard is crucial for achieving accurate and reliable results. Carfentrazone-ethyl-d5, a deuterated analog of the parent compound, is the internal standard of choice for mass spectrometry-based methods, as it closely mimics the analyte's behavior during sample preparation and analysis, correcting for matrix effects and variations in instrument response.

This guide provides a comprehensive comparison of commercially available Carfentrazone-ethyl-d5 certified reference materials (CRMs). The objective is to assist users in selecting the most suitable CRM for their specific analytical needs by comparing key quality attributes and providing a framework for its application.

Comparison of Commercially Available Carfentrazone-ethyl-d5 CRMs

Several reputable suppliers offer Carfentrazone-ethyl-d5 certified reference materials. The following table summarizes the key specifications and available data for products from prominent vendors. It is important to note that while some information is publicly available,

detailed quantitative data, such as certified purity with uncertainty and isotopic enrichment, are typically provided on the lot-specific Certificate of Analysis (CoA), which should be requested from the supplier prior to purchase.

Table 1: Comparison of Carfentrazone-ethyl-d5 Certified Reference Material Specifications

Specification	LGC Standards	Sigma-Aldrich (PESTANAL®)	Cleartsynth
Product Name	Carfentrazone ethyl D5 (ethyl D5)	Carfentrazone-ethyl-d5	Carfentrazone Ethyl-d5
CAS Number	2140327-60-0[1][2]	2140327-60-0	2140327-60-0[3]
Molecular Formula	C ₁₅ H ₉ D ₅ Cl ₂ F ₃ N ₃ O ₃	C ₁₅ D ₅ H ₉ Cl ₂ F ₃ N ₃ O ₃	C ₁₅ H ₉ D ₅ Cl ₂ F ₃ N ₃ O ₃ [3]
Molecular Weight	417.22 g/mol	417.22 g/mol	417.22 g/mol [3]
Stated Purity	CoA required	≥98.0% (HPLC)	CoA required
Certified Purity (from CoA)	Data not publicly available	Data not publicly available	Data not publicly available
Isotopic Enrichment (from CoA)	Data not publicly available	Data not publicly available	Data not publicly available
Format	Neat	Neat	Neat
Storage Temperature	+20°C[2]	2-8°C	Freezer (-20°C) for long term storage[4]
Accreditation	ISO 17025, ISO 17034 mentioned for product range[2][5]	ISO/IEC 17025, ISO 17034 mentioned for TraceCERT® products	Accompanied by Certificate of Analysis[3]

Note: The information in the table is based on publicly available data from the suppliers' websites. For lot-specific and detailed quantitative information, users must refer to the Certificate of Analysis provided with the product.

Experimental Protocols

The primary application of Carfentrazone-ethyl-d5 is as an internal standard in the quantitative analysis of Carfentrazone-ethyl in various matrices, such as soil, water, and agricultural products, typically by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Workflow for Sample Analysis using Carfentrazone-ethyl-d5 Internal Standard

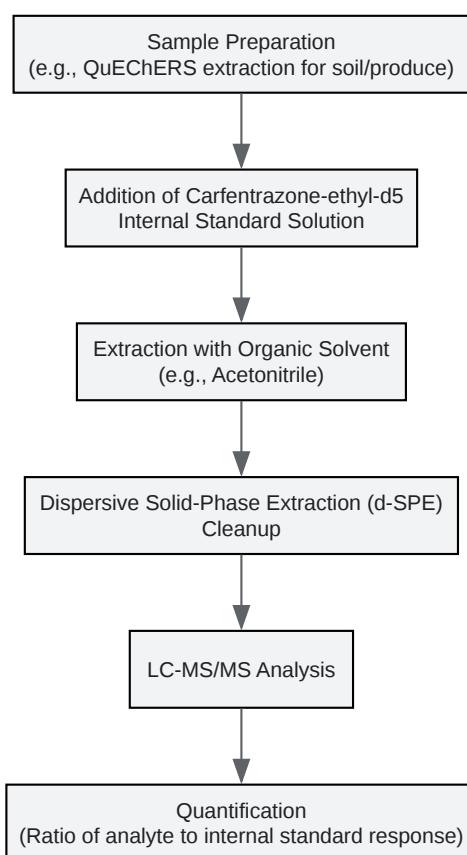


Figure 1. General workflow for the analysis of Carfentrazone-ethyl using a deuterated internal standard.

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Caption: General workflow for the analysis of Carfentrazone-ethyl.

Detailed Method for LC-MS/MS Analysis

This protocol is a representative method for the analysis of Carfentrazone-ethyl in a complex matrix like soil, using Carfentrazone-ethyl-d5 as an internal standard. Method validation should be performed for each specific matrix.

1. Standard and Sample Preparation:

- **Stock Solutions:** Prepare individual stock solutions of Carfentrazone-ethyl and Carfentrazone-ethyl-d5 in a suitable solvent (e.g., acetonitrile) at a concentration of 1 mg/mL.
- **Working Standard Solutions:** Prepare a series of working standard solutions by serially diluting the Carfentrazone-ethyl stock solution. Spike each working standard with a constant concentration of the Carfentrazone-ethyl-d5 internal standard solution.
- **Sample Extraction:**
 - Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube.
 - Add a known amount of the Carfentrazone-ethyl-d5 internal standard solution.
 - Add 10 mL of acetonitrile and shake vigorously for 1 minute.
 - Add the appropriate QuEChERS salts, shake for 1 minute, and centrifuge.
 - Take an aliquot of the supernatant for cleanup.
- **Sample Cleanup (d-SPE):**
 - Transfer an aliquot of the extract to a d-SPE tube containing the appropriate sorbents.
 - Vortex for 30 seconds and centrifuge.
 - The supernatant is ready for LC-MS/MS analysis.

2. LC-MS/MS Conditions:

- **Liquid Chromatography:**
 - **Column:** A suitable C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 1.8 μ m).

- Mobile Phase: A gradient of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
- Flow Rate: 0.3 mL/min.
- Injection Volume: 5 μ L.
- Tandem Mass Spectrometry:
 - Ionization Mode: Electrospray Ionization (ESI), Positive.
 - Multiple Reaction Monitoring (MRM) Transitions:
 - Carfentrazone-ethyl: Monitor at least two transitions (e.g., quantifier and qualifier).
 - Carfentrazone-ethyl-d5: Monitor the corresponding transition for the deuterated internal standard.

3. Quantification:

- Construct a calibration curve by plotting the ratio of the peak area of Carfentrazone-ethyl to the peak area of Carfentrazone-ethyl-d5 against the concentration of Carfentrazone-ethyl.
- Determine the concentration of Carfentrazone-ethyl in the samples by interpolating their peak area ratios from the calibration curve.

Signaling Pathway and Logical Relationships

The use of a deuterated internal standard is based on the principle of isotope dilution mass spectrometry. The following diagram illustrates the logical relationship in this analytical approach.

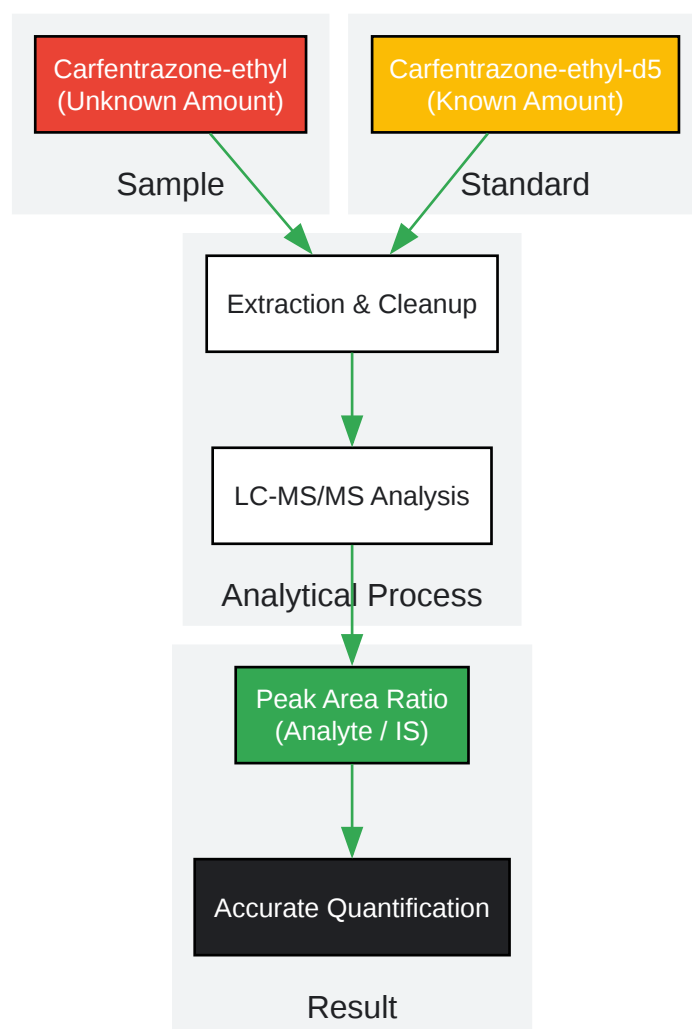


Figure 2. Isotope dilution mass spectrometry principle.

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Caption: Isotope dilution mass spectrometry principle.

Conclusion

The selection of a Carfentrazone-ethyl-d5 certified reference material is a critical step in developing robust and accurate analytical methods for the quantification of Carfentrazone-ethyl. While several suppliers offer high-quality standards, the level of certification and the detail provided in the Certificate of Analysis can vary. For applications requiring the highest level of accuracy and traceability, CRMs from suppliers who adhere to ISO 17025 and ISO 17034 are recommended. Researchers should always request and review the lot-specific

Certificate of Analysis to confirm the certified purity, isotopic enrichment, and associated uncertainties to ensure the chosen CRM meets the requirements of their analytical method. The use of a well-characterized deuterated internal standard, in conjunction with a validated LC-MS/MS method, will ensure the generation of high-quality, defensible data in residue analysis and other quantitative applications.

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References

- [1. Carfentrazone Ethyl-d5 | CAS 2140327-60-0 | LGC Standards \[lgcstandards.com\]](#)
- [2. Carfentrazone ethyl D5 \(ethyl D5\) | LGC Standards \[lgcstandards.com\]](#)
- [3. clearsynth.com \[clearsynth.com\]](#)
- [4. clearsynth.com \[clearsynth.com\]](#)
- [5. Carfentrazone-ethyl | CAS 128639-02-1 | LGC Standards \[lgcstandards.com\]](#)
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